

Personal protective equipment for handling Dihydrosafrole

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Compound of Interest

Compound Name: *Dihydrosafrole*

Cat. No.: *B124246*

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Essential Safety and Handling Guide for Dihydrosafrole

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potentially hazardous compounds like **Dihydrosafrole**. This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **Dihydrosafrole**, reinforcing our commitment to being your trusted partner in laboratory safety.

Chemical and Physical Properties

A clear understanding of **Dihydrosafrole**'s properties is the first step toward safe handling. This colorless to yellow oily liquid possesses characteristics that necessitate careful management in a laboratory setting.[\[1\]](#)[\[2\]](#)

Property	Value	Reference
Molecular Formula	$C_{10}H_{12}O_2$	[3]
Molecular Weight	164.20 g/mol	[3]
Boiling Point	251.67°C (rough estimate)	[4] [5]
Flash Point	99.3 °C	[4] [5]
Density	~1.0326 - 1.065 g/cm³	[4] [5]
Vapor Pressure	0.056 mm Hg	[1]
Solubility	Soluble in organic solvents like ethanol, ether, and benzene; low water solubility.	[6]

Health Hazard Information

Dihydrosafrole is classified as a hazardous chemical and is a suspected carcinogen.[\[3\]](#)[\[7\]](#) It is crucial to be aware of its potential health effects to implement appropriate safety measures.

Hazard	Description	Reference
Carcinogenicity	Suspected of causing cancer. Classified as Group 2B (Possibly carcinogenic to humans) by IARC.	[3] [7]
Skin Irritation	Causes skin irritation.	[3] [4]
Eye Irritation	Causes serious eye irritation.	[3]
Respiratory Irritation	May cause respiratory irritation.	[3]
Toxicity	Moderately toxic by ingestion and intraperitoneal routes.	[4]

Personal Protective Equipment (PPE)

The consistent and correct use of Personal Protective Equipment is the most critical line of defense against exposure to **Dihydrosafrole**. The following PPE is mandatory when handling this substance.[3][8]

PPE Category	Specification	Rationale
Eye and Face Protection	Wear safety glasses with side shields or goggles. A face shield is required when there is a risk of splashing.	To protect against eye irritation and splashes.[3][9]
Skin Protection	Wear protective gloves (e.g., nitrile) and a lab coat. Ensure lab coats are buttoned and cover as much skin as possible.	To prevent skin irritation and absorption.[3][9]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved respirator should be worn.	To prevent respiratory irritation from vapors or aerosols.[3]

Operational Plan: Handling and Storage

A systematic approach to handling and storage is essential to minimize risk.

Step 1: Preparation and Engineering Controls

- Ventilation: Always handle **Dihydrosafrole** in a well-ventilated area, preferably within a chemical fume hood.[3]
- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible.

Step 2: Handling Procedures

- Avoid Contact: Do not allow the chemical to come into contact with skin, eyes, or clothing. [10]

- Avoid Inhalation: Avoid breathing vapors or mist.[3]
- Grounding: Take precautionary measures against static discharges.

Step 3: Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[3]
- Incompatibilities: Store away from strong oxidizing agents.[3]

Disposal Plan

Proper disposal of **Dihydrosafrole** and its containers is a critical final step to ensure environmental safety and regulatory compliance.

Step 1: Waste Collection

- Collect waste **Dihydrosafrole** in a properly labeled, sealed container.

Step 2: Regulatory Compliance

- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[3]
- **Dihydrosafrole** is listed under RCRA waste number U090.[2]

Step 3: Decontamination

- Thoroughly decontaminate any lab equipment that has come into contact with **Dihydrosafrole**.

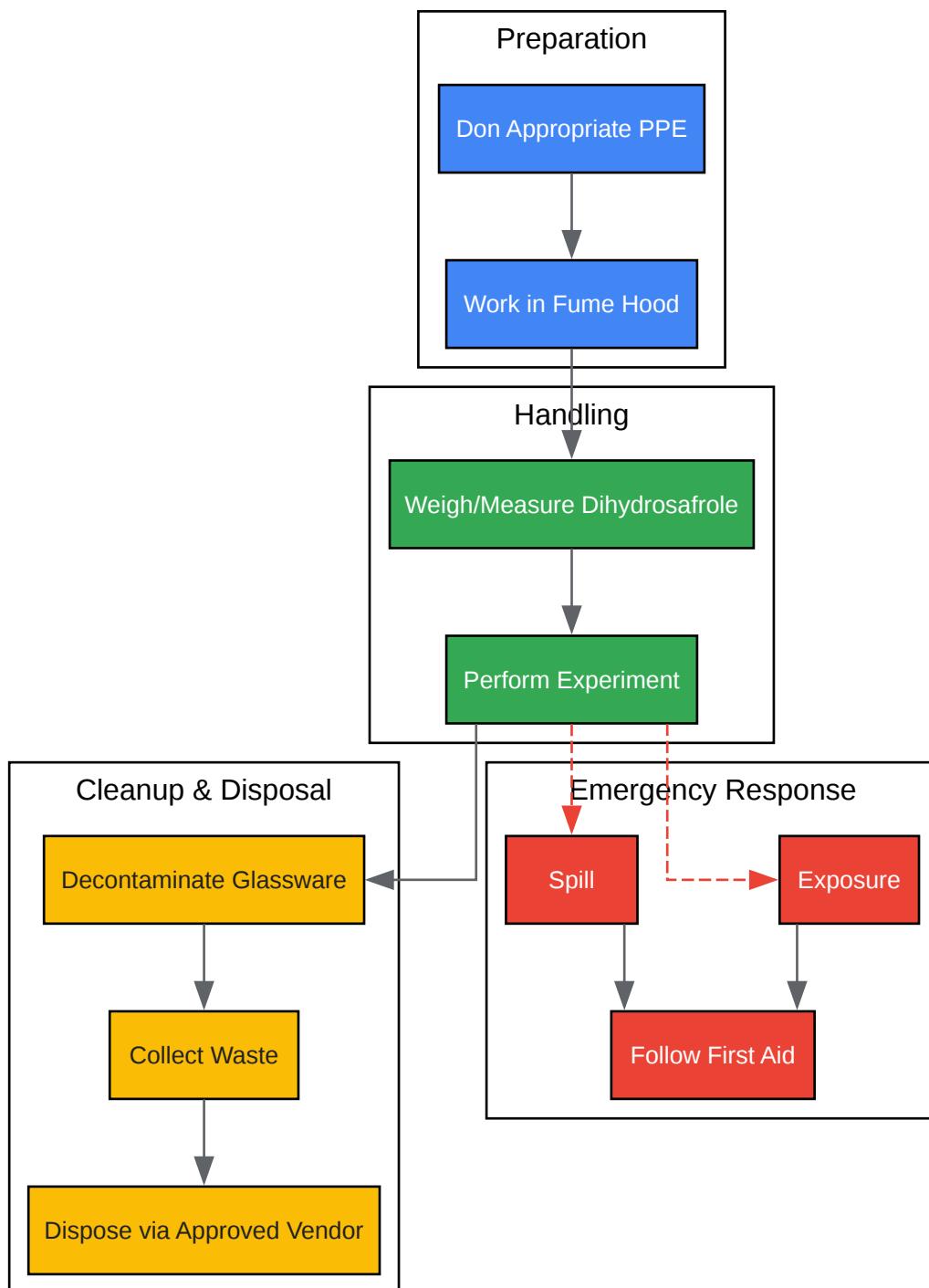
Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

Emergency Situation	First Aid Measures
Eye Contact	Immediately flush with plenty of water for at least 15 minutes. Seek medical attention. [3]
Skin Contact	Wash off immediately with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists. [3]
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention. [3]
Spill	Absorb with an inert material and place in a suitable container for disposal. Do not touch or walk through spilled material. [10]

Experimental Workflow: Safe Handling of **Dihydrosafrole**

Dihydrosafrole Handling and Disposal Workflow

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Caption: Workflow for safe handling and disposal of **Dihydrosafrole**.

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